

An In-depth Technical Guide to the Physical Constants of n-Heptadecanenitrile

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Compound of Interest

Compound Name: *Heptadecanenitrile*

Cat. No.: *B7822307*

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Introduction

n-Heptadecanenitrile, also known as margaritrile or 1-cyanoheptadecane, is a long-chain aliphatic nitrile. Its molecular structure, consisting of a 17-carbon chain with a terminal nitrile group, imparts specific physical and chemical properties that are of interest in various fields of research and development. This technical guide provides a comprehensive overview of the known physical constants of **n-heptadecanenitrile**, details generalized experimental protocols for their determination, and presents a relevant industrial pathway involving this class of compounds.

Physical Constants of n-Heptadecanenitrile

The physical properties of **n-heptadecanenitrile** are crucial for its handling, application, and the design of processes in which it is used as a reactant or intermediate. The following table summarizes the key physical constants for this compound.

Property	Value	Source
Molecular Formula	C ₁₇ H ₃₃ N	[1] [2]
Molecular Weight	251.45 g/mol	[1] [2]
Melting Point	34 °C	ChemicalBook
Boiling Point	208 °C at 10 mmHg	ChemicalBook
Density	0.8315 g/cm ³	ChemicalBook
Refractive Index	1.4467	ChemicalBook
CAS Number	5399-02-0	[1]
InChI	InChI=1S/C17H33N/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15-16-17-18/h2-16H2,1H3	[1]
InChIKey	ZXPFWFWSCFIFII-UHFFFAOYSA-N	[1]
Canonical SMILES	CCCCCCCCCCCCCCCCC#N	PubChem

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and identification of **n-heptadecanenitrile**.

- **Mass Spectrometry:** The electron ionization (EI) mass spectrum of **n-heptadecanenitrile** is available through the NIST WebBook.[\[1\]](#)[\[3\]](#)
- **Infrared (IR) Spectroscopy:** The IR spectrum, showing characteristic nitrile stretching vibrations, is also available from the NIST WebBook.[\[1\]](#) The C≡N stretching band for nitriles typically appears in the range of 2200-2300 cm⁻¹.[\[4\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H NMR spectral data for **n-heptadecanenitrile** can be found in databases such as SpectraBase.[\[5\]](#)

Experimental Protocols

The determination of the physical constants of n-**heptadecanenitrile** requires precise experimental methodologies. Below are generalized protocols for measuring the key physical properties of solid and liquid organic compounds.

Melting Point Determination

The melting point of n-**heptadecanenitrile**, which is a solid at room temperature, can be determined using the capillary method.

Methodology:

- **Sample Preparation:** A small, dry sample of n-**heptadecanenitrile** is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used.
- **Procedure:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Determination:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For a pure substance, this range should be narrow.

Boiling Point Determination

The boiling point of n-**heptadecanenitrile** is provided at reduced pressure (10 mmHg), which is a common practice for high molecular weight compounds to prevent decomposition at high temperatures.

Methodology (Micro-boiling point):

- **Sample Preparation:** A small amount of the liquid sample (a few microliters) is placed in a small test tube or capillary tube.
- **Apparatus:** A Thiele tube or a similar micro-boiling point apparatus is filled with a high-boiling point liquid (e.g., mineral oil). A thermometer and the sample tube are immersed in the liquid. A smaller, inverted capillary tube is placed inside the sample tube.

- Procedure: The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the inverted capillary. The heating is then stopped.
- Determination: The boiling point is the temperature at which the liquid just begins to re-enter the inverted capillary tube as the apparatus cools. The atmospheric pressure at the time of the measurement should be recorded. For measurements under vacuum, a vacuum distillation setup is required.

Density Measurement

The density of solid n-**heptadecanenitrile** can be determined by the displacement method.

Methodology:

- Mass Measurement: The mass of a sample of n-**heptadecanenitrile** is accurately measured using an analytical balance.
- Volume Measurement: A graduated cylinder is partially filled with a liquid in which n-**heptadecanenitrile** is insoluble (e.g., water, given its low solubility). The initial volume of the liquid is recorded. The weighed solid is then carefully added to the graduated cylinder, ensuring it is fully submerged. The final volume is recorded.
- Calculation: The volume of the solid is the difference between the final and initial liquid levels. The density is calculated by dividing the mass of the solid by its determined volume.

Refractive Index Measurement

Since n-**heptadecanenitrile** is a solid at room temperature, its refractive index is measured in the molten state at a controlled temperature.

Methodology:

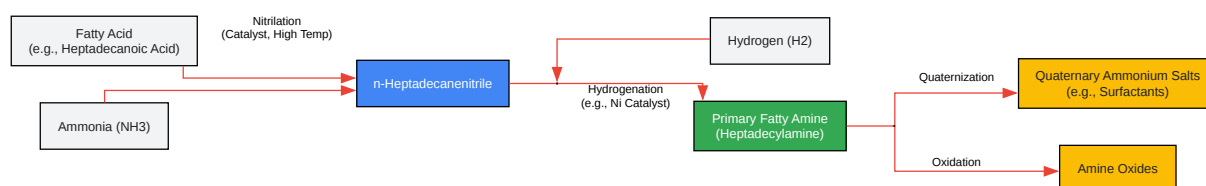
- Apparatus: A calibrated refractometer with a temperature-controlled prism is used.
- Sample Preparation: A small sample of n-**heptadecanenitrile** is melted.
- Procedure: A few drops of the molten sample are placed on the prism of the refractometer. The prism is closed, and the sample is allowed to reach thermal equilibrium at the specified

temperature.

- Determination: Light is passed through the sample, and the refractive index is read from the instrument's scale. The temperature at which the measurement is taken must be recorded.

Industrial Production and Utilization Pathway of Fatty Nitriles

While specific biological signaling pathways for **n-heptadecanenitrile** are not well-documented, its industrial synthesis and subsequent chemical transformations represent a critical pathway for this class of molecules. Fatty nitriles are important intermediates in the production of fatty amines, which have widespread applications as surfactants, corrosion inhibitors, and fabric softeners.[6][7]



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Caption: Industrial synthesis of **n-heptadecanenitrile** and its conversion to downstream products.

This pathway illustrates the conversion of a fatty acid (heptadecanoic acid) and ammonia into **n-heptadecanenitrile**. [6][8][9] This reaction is typically carried out at high temperatures in the presence of a catalyst. The resulting fatty nitrile is a key intermediate that can be hydrogenated, often using a nickel catalyst, to produce the corresponding primary fatty amine (heptadecylamine). [8] This primary amine can then be further derivatized to produce valuable commercial products such as quaternary ammonium salts and amine oxides, which are widely used as surfactants and in other applications.

Conclusion

n-Heptadecanenitrile is a long-chain aliphatic nitrile with well-defined physical properties that are critical for its application in chemical synthesis and industry. While detailed experimental protocols for this specific compound are not readily available in public literature, established methodologies for organic compounds provide a solid framework for their determination. The industrial pathway from fatty acids to fatty amines highlights the significance of **n-heptadecanenitrile** as a chemical intermediate. Further research into the potential biological activities and metabolic pathways of long-chain aliphatic nitriles may reveal new applications for this class of molecules in the future.

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